

De-O-methylacetovanillochromene: An Inquiry into its Therapeutic Potential

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Compound of Interest

Compound Name: *De-O-methylacetovanillochromene*

Cat. No.: *B014857*

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An extensive review of current scientific literature reveals a notable absence of research on the potential therapeutic targets and biological activities of **De-O-methylacetovanillochromene**. While the chemical structure and basic identifiers of this compound are known, its pharmacological profile remains uncharacterized in publicly accessible databases and scientific publications.

De-O-methylacetovanillochromene is cataloged with the following basic chemical information:

- Molecular Formula: C₁₃H₁₄O₃[\[1\]](#)[\[2\]](#)
- Molecular Weight: 218.3 g/mol [\[1\]](#)[\[2\]](#)
- CAS Number: 67667-62-3[\[1\]](#)[\[2\]](#)

Despite a thorough search for its mechanism of action, biological activity, and potential therapeutic applications, no relevant studies were identified. The scientific community has yet to publish research detailing its interactions with biological systems, its potential efficacy in disease models, or the signaling pathways it may modulate.

Consequently, the creation of an in-depth technical guide, including quantitative data, experimental protocols, and visualizations of its mechanism of action, is not feasible at this time. The absence of foundational research precludes any meaningful analysis of its therapeutic potential.

Further investigation into **De-O-methylacetovanillochromene** and its derivatives is warranted to uncover any potential pharmacological properties. Future studies would need to focus on initial in vitro and in vivo screening to identify any biological activity. Should such activity be observed, subsequent research could then delineate its mechanism of action and identify specific molecular targets. Until such research is conducted and published, the therapeutic potential of **De-O-methylacetovanillochromene** remains an open question.

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References

- 1. realgenelabs.com [realgenelabs.com]
- 2. De-O-methylacetovanillochromene [clementiabiotech.com]
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